

Trimethyl(p-tolyl)silane-d3 CAS number and molecular formula

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Compound of Interest

Compound Name: Trimethyl(p-tolyl)silane-d3

Cat. No.: B15583518

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In-Depth Technical Guide: Trimethyl(p-tolyl)silane-d3

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethyl(p-tolyl)silane-d3 is a deuterated analog of trimethyl(p-tolyl)silane. Its primary application in research and development is as an internal standard for quantitative analysis. The incorporation of three deuterium atoms on the methyl group attached to the silicon atom provides a distinct mass shift, making it an ideal reference compound in mass spectrometry-based assays, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). It can also be utilized as an internal standard in nuclear magnetic resonance (NMR) spectroscopy.

This guide provides a comprehensive overview of the technical details of **Trimethyl(p-tolyl)silane-d3**, including its chemical properties and a general protocol for its use as an internal standard in quantitative analytical workflows.

Chemical and Physical Properties

The fundamental properties of **Trimethyl(p-tolyl)silane-d3** are summarized in the table below. This information is critical for its accurate use in preparing standard solutions and interpreting analytical data.

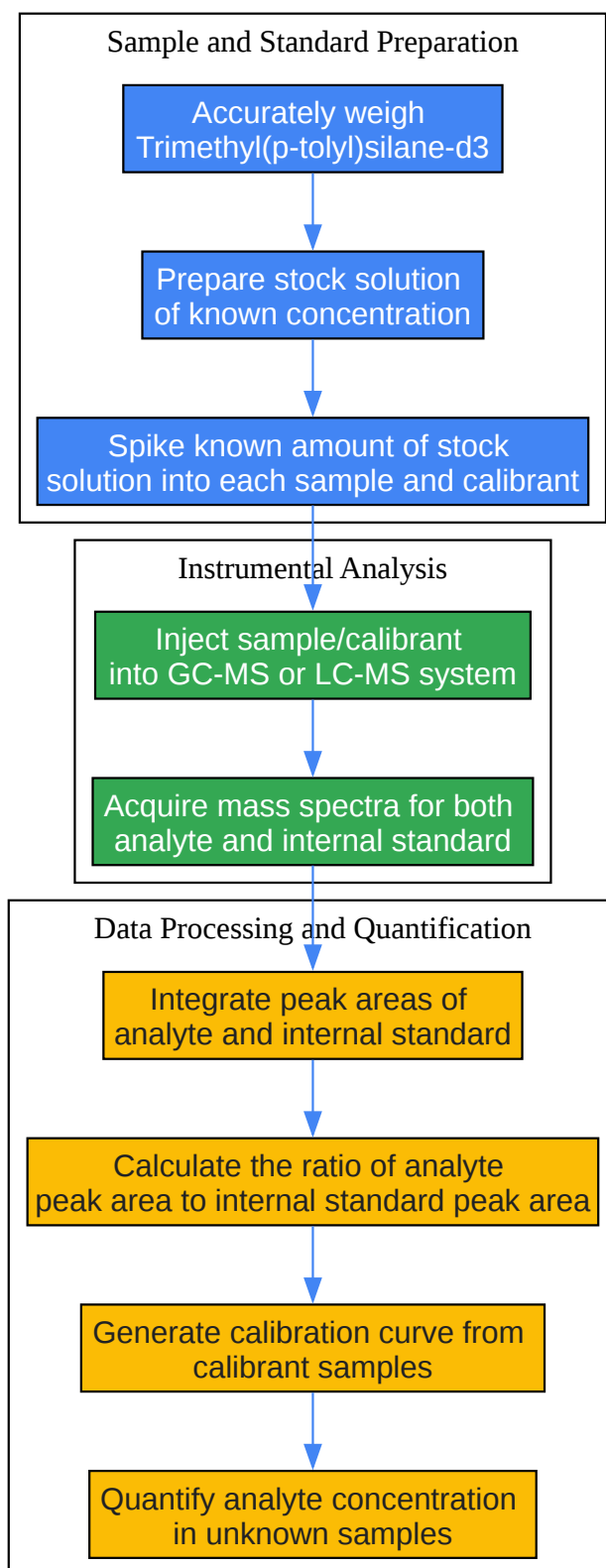
Property	Value
CAS Number	1514864-14-2[1][2]
Molecular Formula	C ₁₀ H ₁₃ D ₃ Si[2][3][4]
Molecular Weight	167.34 g/mol [2][3][4]
Synonyms	Trimethylptolylsilane-d3

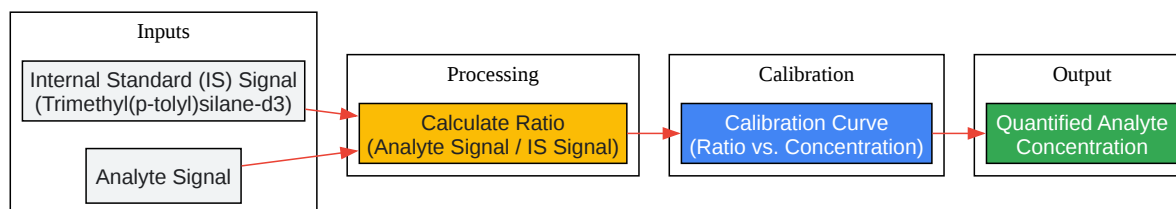
Applications in Quantitative Analysis

Trimethyl(p-tolyl)silane-d3 is primarily used as an internal standard in analytical chemistry. The rationale for its use is based on the following principles:

- **Mass Spectrometry (GC-MS, LC-MS):** As a deuterated standard, it co-elutes with its non-deuterated analog but is readily distinguished by its higher mass-to-charge ratio (m/z). This allows for precise quantification of the target analyte, as the internal standard experiences similar ionization and fragmentation patterns, correcting for variations in sample preparation and instrument response.
- **Nuclear Magnetic Resonance (NMR):** In ^1H NMR, the deuterium substitution leads to the absence of a proton signal for the labeled methyl group, providing a clear spectral region for quantification against a known concentration of the standard.

Below is a logical workflow for the application of **Trimethyl(p-tolyl)silane-d3** as an internal standard in a typical quantitative mass spectrometry experiment.





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References

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